physicochemical properties of 2-Chloro-6-methyl-3-nitropyridine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-6-methyl-3-nitropyridine*
CAS No.:	*56057-19-3*
Cat. No.:	*B1586791*

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Introduction

2-Chloro-6-methyl-3-nitropyridine (CAS No. 56057-19-3) is a highly functionalized pyridine derivative that serves as a pivotal building block in modern organic synthesis.[1] Its strategic combination of a chloro leaving group, an electron-withdrawing nitro group, and a methyl substituent on the pyridine core imparts a unique reactivity profile. This makes it an indispensable intermediate in the synthesis of complex molecular architectures, particularly in the fields of pharmaceuticals and agrochemicals.[1][2] This guide provides a comprehensive overview of its physicochemical properties, spectroscopic signature, synthesis, reactivity, and safe handling protocols, offering field-proven insights for its effective utilization in research and development.

Molecular Structure and Physicochemical Properties

The unique electronic landscape of **2-Chloro-6-methyl-3-nitropyridine** is dictated by the interplay of its substituents.[3] The potent electron-withdrawing effects of the nitro group and the chlorine atom, juxtaposed with the mild electron-donating nature of the methyl group, make

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the pyridine ring susceptible to specific transformations, which are crucial for its role as a synthetic intermediate.[1][3]

A summary of its core physicochemical properties is presented below.

Property	Value	Source(s)
CAS Number	56057-19-3	[2][3]
Molecular Formula	$C_6H_5ClN_2O_2$	[4]
Molecular Weight	172.57 g/mol	[3]
Appearance	Brown or light orange to yellow/green powder/crystal	[2]
Melting Point	70-74 °C	[2]
Boiling Point	281.7 °C (at standard pressure)	[2]
Density	1.406 g/cm³	[2]
Purity	Typically ≥97% - 98%	[2][5]

Solubility Insights: While extensive quantitative solubility data is not widely published, nitropyridines as a class are generally characterized as being insoluble in water but soluble in common organic solvents like ether and methanol.[6] This property is fundamental for its use in organic synthesis, allowing for straightforward reaction setups and workup procedures. For precise applications, it is recommended that researchers determine solubility in their specific solvent systems using established gravimetric or spectroscopic methods.[6]

Spectroscopic Characterization

Accurate structural confirmation of **2-Chloro-6-methyl-3-nitropyridine** is achieved through a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring and a characteristic singlet for the methyl group protons. The chemical shifts of the ring protons are influenced by the positions of the chloro, nitro, and methyl groups, providing definitive evidence of the substitution pattern.

- ^{13}C NMR: The carbon NMR spectrum will display unique resonances for each of the six carbon atoms in the molecule. The carbon attached to the electron-withdrawing nitro group will be significantly deshielded and appear at a higher chemical shift (downfield).[7]

Infrared (IR) Spectroscopy

The IR spectrum is dominated by strong, characteristic absorption bands corresponding to the nitro group (NO_2). These typically appear as two distinct stretches: one asymmetric and one symmetric. Additional key peaks will correspond to C-Cl stretching, C-H stretching of the methyl group and aromatic ring, and C=N/C=C stretching vibrations of the pyridine ring. Comparing the spectrum to that of a related compound like 2-chloro-6-methylpyridine highlights the significant influence of the nitro group on the ring's vibrational frequencies.[3]

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern. The molecular ion peak (M+) will correspond to the molecular weight of the compound (172.57 g/mol). A key feature to look for is the isotopic pattern of chlorine. The presence of the ^{35}Cl and ^{37}Cl isotopes in a natural abundance ratio of approximately 3:1 will result in a characteristic M+ and M+2 peak pattern, confirming the presence of a single chlorine atom in the molecule.[7]

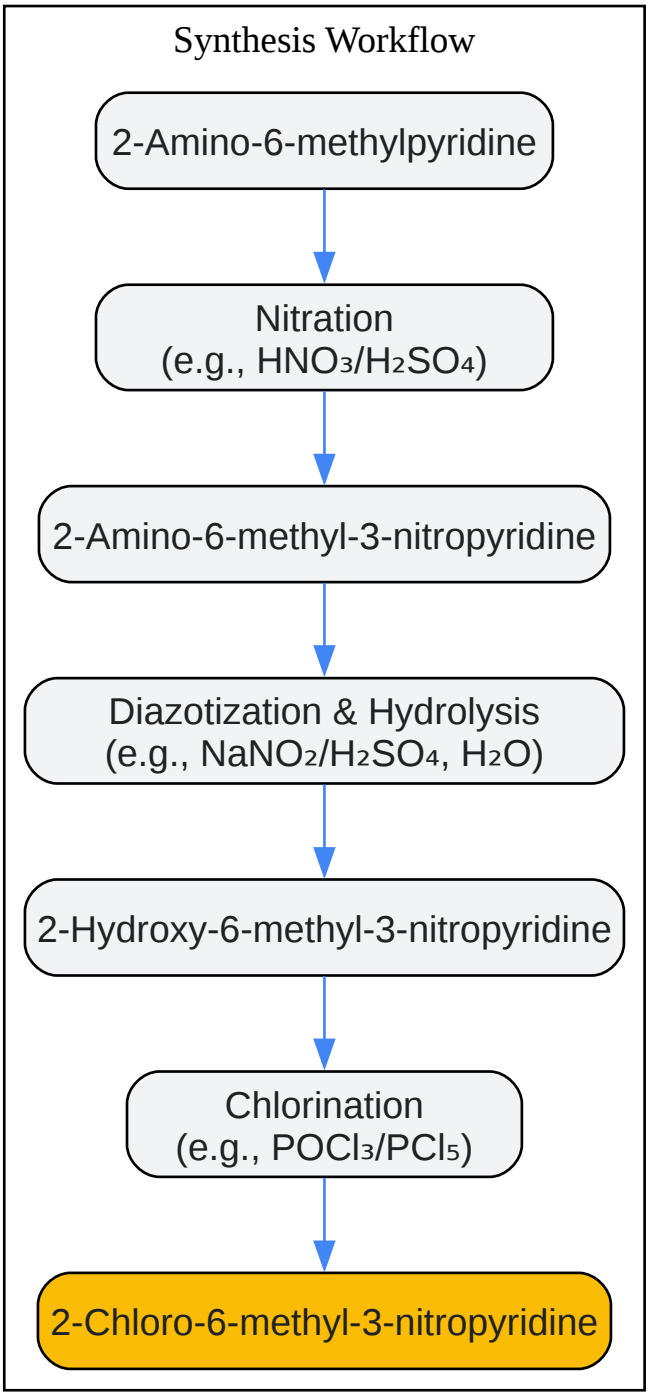
Synthesis and Reactivity

Synthetic Pathway

2-Chloro-6-methyl-3-nitropyridine is typically synthesized from readily available precursors. A common route involves the nitration of 2-amino-6-methylpyridine, followed by a diazotization-hydroxylation sequence to yield 2-hydroxy-3-nitro-6-methylpyridine. The final step is a chlorination reaction, often using reagents like phosphorus oxychloride ($POCl_3$) and/or phosphorus pentachloride (PCl_5), to replace the hydroxyl group with a chlorine atom.[3][8]

The diagram below illustrates a generalized workflow for its synthesis.

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- To cite this document: BenchChem. [physicochemical properties of 2-Chloro-6-methyl-3-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586791/docs#physicochemical-properties-of-2-chloro-6-methyl-3-nitropyridine]

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